

cyclopentene health and safety information for researchers

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An In-depth Technical Guide to the Health and Safety of Cyclopentene for Researchers

This guide provides comprehensive health and safety information for **cyclopentene**, tailored for researchers, scientists, and professionals in drug development. It covers the substance's hazardous properties, exposure controls, and emergency procedures, with quantitative data summarized for clarity and key procedural workflows visualized.

Chemical and Physical Properties

Cyclopentene is a colorless, highly flammable liquid with a petroleum-like odor.[1][2][3] It is less dense than water and is insoluble in water.[1][4][5] Its vapor is heavier than air, which can lead to accumulation in low-lying areas and travel to distant ignition sources.[1][6]

Table 1: Physical and Chemical Properties of Cyclopentene



Property	Value	Source(s)
Molecular Formula	C5H8	[1]
Molecular Weight	68.12 g/mol	[1][5]
Boiling Point	44-46 °C (112 °F) at 760 mmHg	[1][2][7]
Melting Point	-135 °C (-211 °F)	[2][4][5]
Flash Point	< -29 °C (< -20 °F)	[4]
Specific Gravity	0.774 at 20°C (water = 1)	[1]
Vapor Pressure	380 mmHg at 20°C	[5]
Autoignition Temperature	395 °C (743 °F)	[8]
Lower Explosive Limit (LEL)	1.5%	[9]
Upper Explosive Limit (UEL)	8.7%	[10][11]
Water Solubility	Insoluble/Immiscible	[1][4][7]

Hazard Identification and Classification

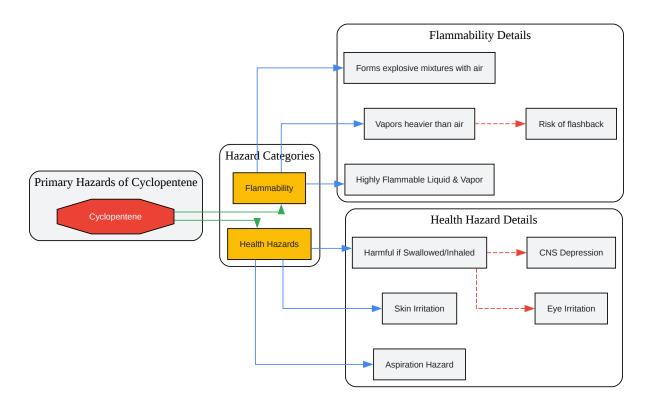
Cyclopentene is classified as a hazardous substance, primarily due to its high flammability and potential health effects.[4][9][12]

GHS Classification:

- Flammable Liquids: Category 2 (H225: Highly flammable liquid and vapor)[4][12]
- Acute Toxicity, Oral: Category 4 (H302: Harmful if swallowed)[4][12]
- Acute Toxicity, Dermal: Category 4 (H312: Harmful in contact with skin)[4][12]
- Skin Corrosion/Irritation: Category 2 (H315: Causes skin irritation)[4][12]
- Aspiration Hazard: Category 1 (H304: May be fatal if swallowed and enters airways)[4][12]



The primary hazards associated with **cyclopentene** are its extreme flammability and the risk of aspiration if ingested.[2][9][12] Long-term contact with air and light may lead to the formation of explosive peroxides.[9]



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Primary Hazards of Cyclopentene

Toxicological Information

Exposure to **cyclopentene** can occur through inhalation, ingestion, or skin contact.[1] It may be harmful by all these routes.[1][12] Inhalation of high concentrations can have a narcotic



effect, causing dizziness and drowsiness.[1][9]

Table 2: Acute Toxicity Data for **Cyclopentene**

Route	Species	Value	Source(s)
Oral LD50	Rat	1652.1 mg/kg	[12]
Dermal LD50	Rabbit	1227.5 mg/kg	[12]
Inhalation LC50/4h	Rat	>22.9 mg/L	[12]

LD50: Lethal Dose, 50%. The dose required to kill half the members of a tested population. LC50: Lethal Concentration, 50%. The concentration of a chemical in the air that kills 50% of the test animals during the observation period.

Exposure Controls and Personal Protection

To minimize exposure, **cyclopentene** should be handled in a well-ventilated area, preferably within a chemical fume hood.[10][13] Engineering controls such as local exhaust ventilation should be used to maintain airborne concentrations below exposure limits.[14] All equipment used when handling the product must be grounded to prevent static discharge.[1][15]

Table 3: Exposure Limits for Cyclopentane (as a related substance)

Organization	Limit Type	Value	Source(s)
NIOSH REL	TWA (10-hour)	600 ppm (1720 mg/m³)	[10]
ACGIH TLV	TWA (8-hour)	600 ppm	[14]

Note: Specific exposure limits for **cyclopentene** were not found; limits for the structurally similar and less volatile compound cyclopentane are provided for guidance.

Personal Protective Equipment (PPE):

Eye/Face Protection: Chemical safety goggles or a face shield are required.[14][16]



- Skin Protection: Solvent-resistant gloves (e.g., Nitrile rubber) and protective clothing are necessary to prevent skin contact.[14][17]
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge (Type AX filter) is recommended.[9][17]

Experimental Protocol: Safe Handling in a Research Laboratory

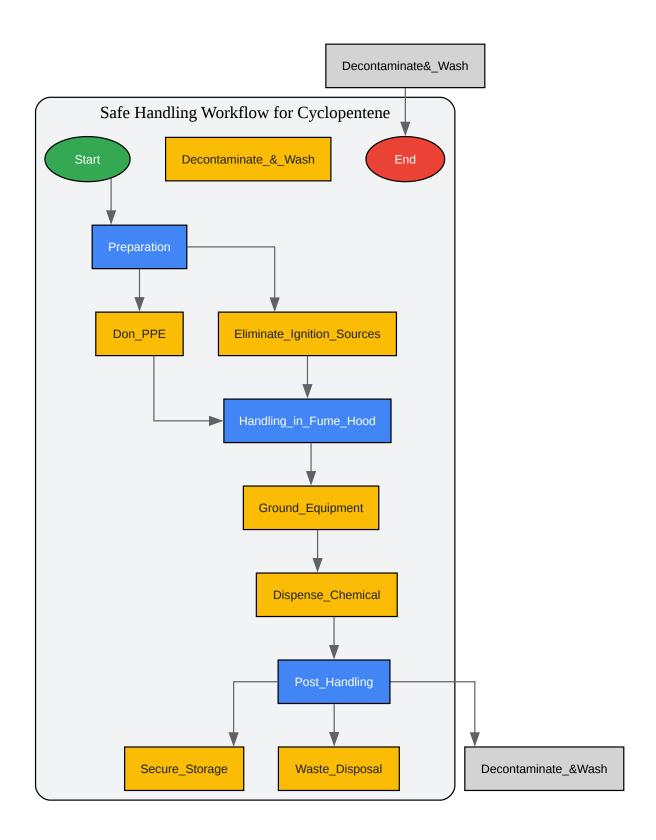
This protocol outlines the standard procedure for safely handling **cyclopentene** in a research setting. Adherence to these steps is critical to minimize risks.

- 5.1 Materials and Equipment
- Cyclopentene (in a tightly sealed, appropriate container)
- · Chemical fume hood
- Grounded dispensing equipment (e.g., bonded transfer lines, non-sparking tools)[13][15]
- · Appropriate glassware
- Spill kit (containing non-combustible absorbent material like sand or vermiculite)[14][15]
- Personal Protective Equipment (as specified in Section 4.0)
- Fire extinguisher (Dry chemical, CO₂, or alcohol-resistant foam type)[1][15]
- 5.2 Procedure
- Preparation:
 - Ensure the work area is clean and free of clutter.
 - Verify that the chemical fume hood is functioning correctly.
 - Confirm that a safety shower and eyewash station are accessible.[13]



- Don all required PPE before entering the work area.
- Eliminate all potential ignition sources (open flames, hot surfaces, sparks) from the immediate vicinity.[12][18]
- Handling and Dispensing:
 - Perform all manipulations of cyclopentene inside the chemical fume hood.
 - Ground and bond the storage container and receiving vessel before transferring the liquid to prevent static electricity buildup.[13][18]
 - Open the container slowly to vent any pressure buildup.[9]
 - Use only non-sparking tools for transfers.[4][13]
 - Dispense the required amount of cyclopentene carefully, avoiding splashes.
 - Tightly reseal the container immediately after use.
- Post-Handling:
 - Keep the container in a cool, well-ventilated, flame-proof area.[9][18]
 - Store away from strong oxidizing agents.[7][14]
 - Decontaminate any surfaces that may have come into contact with **cyclopentene**.
 - Dispose of any contaminated materials (e.g., pipette tips, absorbent pads) in a designated hazardous waste container.[18]
 - Remove PPE in the correct order and wash hands thoroughly with soap and water.





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Safe Handling Workflow



First-Aid and Emergency Procedures

Table 4: First-Aid Measures for Cyclopentene Exposure

Exposure Route	First-Aid Procedure	Source(s)
Inhalation	Move victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.	[1][4]
Skin Contact	Immediately wash with water and soap and rinse thoroughly. Remove contaminated clothing. Seek medical attention if irritation occurs.	[4][12]
Eye Contact	Rinse opened eye for several minutes under running water. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.	[12][18]
Ingestion	Do NOT induce vomiting. Rinse mouth. Seek immediate medical attention. Aspiration hazard is a major concern.	[4][18]

Fire-Fighting Measures:

- For small fires, use dry chemical, CO₂, water spray, or regular foam.[1][15]
- For large fires, use water spray, fog, or regular foam.[1]
- Water spray may be inefficient due to the low flash point.[1]
- Firefighters should wear positive-pressure self-contained breathing apparatus (SCBA).[15]



Containers may explode in a fire; keep them cool with a water spray.[14]

Spill Response:

- Evacuate personnel and remove all ignition sources.[9][14]
- Ventilate the area.
- Prevent the spill from entering waterways or sewers.[15]
- Absorb the spill with a non-combustible material such as dry earth, sand, or vermiculite and transfer it to a sealed container for disposal.[14][15]
- Use clean, non-sparking tools to collect the absorbed material.[15]

Storage and Disposal

Storage:

- Store in a cool, dry, well-ventilated, and flame-proof area.[9][18]
- Keep containers tightly closed.[12][18]
- Keep away from heat, sparks, open flames, and other ignition sources.[9][12]
- Store separately from strong oxidizing agents.[14][19]

Disposal:

- Dispose of cyclopentene and its containers in accordance with local, state, and federal regulations.[18][20]
- Waste should be handled by a licensed hazardous waste disposal company. [18]
- Do not dispose of it into the environment or sewer systems.[6][16]



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